

Personal protective equipment for handling 2,5-Dichlorobenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Dichlorobenzaldehyde

Cat. No.: B1346813

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Essential Safety and Handling Guide for 2,5-Dichlorobenzaldehyde

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,5-Dichlorobenzaldehyde** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and mitigate risks.

Chemical Safety and Hazard Information

2,5-Dichlorobenzaldehyde is a combustible solid that can cause skin, eye, and respiratory irritation.[1][2] Some data also suggests it may cause severe skin burns and eye damage.[3]

Table 1: Physical and Chemical Properties

Property	Value
Appearance	White powder/solid[1]
Molecular Formula	C ₇ H ₄ Cl ₂ O[1][3]
Molecular Weight	175.01 g/mol [3]
Melting Point	54-57 °C
Flash Point	110 °C (230 °F) - closed cup

Table 2: Hazard Identification and GHS Classifications

Hazard	GHS Classification	Precautionary Statement
Skin Irritation	Skin Irrit. 2 (H315)[1][3]	P264, P280, P302+P352, P332+P313[1]
Eye Irritation	Eye Irrit. 2 (H319)[1][3]	P280, P305+P351+P338, P337+P313[1]
Respiratory Irritation	STOT SE 3 (H335)[1]	P261, P271, P304+P340, P312[1]
Potential for Severe Burns	Skin Corr. 1B (H314)[3]	P260, P280, P301+P330+P331, P303+P361+P353, P305+P351+P338[3]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is critical for safety.

1. Engineering Controls and Preparation:

- Work exclusively in a well-ventilated area, preferably within a certified chemical fume hood. [4][5][6]
- Ensure that an eyewash station and a safety shower are readily accessible and have been tested. [4][5]
- Designate a specific area for handling **2,5-Dichlorobenzaldehyde** to avoid contamination.

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles that comply with EN 166 standards. [4][5] A face shield may be necessary for splash hazards.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile). [4][5]

- Respiratory Protection: For operations that may generate dust, use a NIOSH/MSHA-approved N95 dust mask or a higher-level respirator.[4]
- Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.

3. Chemical Handling:

- Avoid creating dust.[4][6]
- Do not breathe in dust or vapors.[4][5]
- Prevent any contact with skin, eyes, or clothing.[4][5]
- After handling, wash hands and any exposed skin thoroughly.[4]

4. Storage:

- Keep the container tightly sealed when not in use.[5]
- Store in a cool, dry, and well-ventilated location.[5][7]
- Keep it away from strong oxidizing agents, strong bases, and strong reducing agents.[4]
- Store in an area designated for corrosive materials, potentially under a nitrogen atmosphere.
[4][5][7]

Emergency and First Aid Plan

Immediate action is vital in case of an exposure.

Table 3: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [4] [7] [8] [9]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin area with copious amounts of soap and water. If irritation develops or persists, get medical attention. [4] [8] [10]
Eye Contact	Immediately flush the eyes with large amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if it is safe to do so. Seek immediate medical attention. [4] [7] [8] [9]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Contact a physician or poison control center right away. [4] [7] [9]

Disposal Plan

Proper disposal is essential to prevent environmental contamination.

1. Waste Collection:

- Collect waste **2,5-Dichlorobenzaldehyde** and any contaminated materials (e.g., gloves, absorbent paper) in a clearly labeled, sealed container suitable for hazardous waste.

2. Disposal Method:

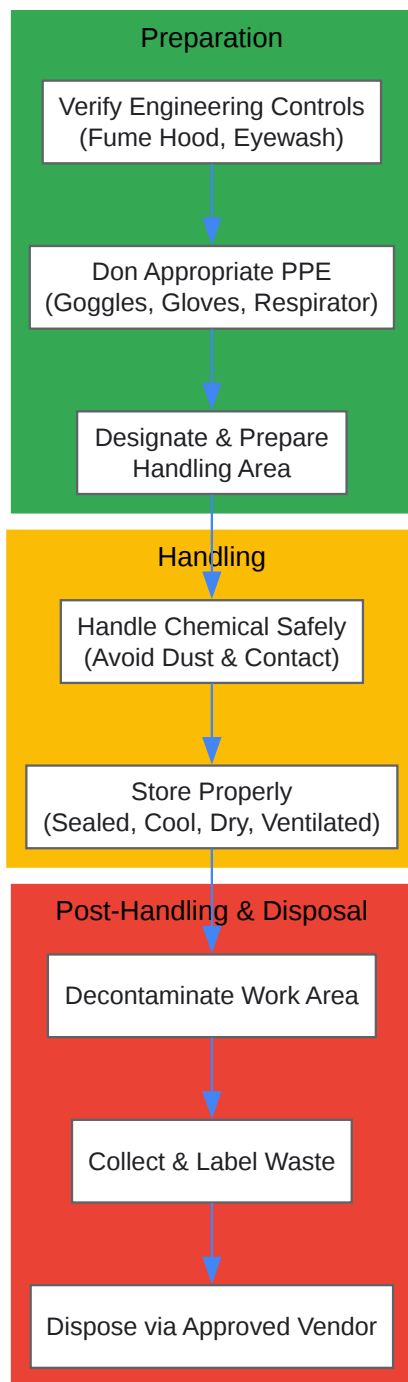
- Dispose of the chemical waste through a licensed and approved waste disposal company.[\[4\]](#)
- One approved method is to dissolve or mix the material with a combustible solvent and incinerate it in a chemical incinerator that has an afterburner and scrubber.[\[6\]](#)
- Do not allow the chemical to enter drains or the environment.[\[4\]](#)

- Always adhere to all local, regional, and national regulations for hazardous waste disposal.
[4]

Workflow Visualization

The following diagram illustrates the safe handling workflow for **2,5-Dichlorobenzaldehyde**.

Safe Handling Workflow for 2,5-Dichlorobenzaldehyde

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